

troubleshooting ML-323 insolubility in experiments

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Compound of Interest

Compound Name: ML-323

Cat. No.: B609141

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ML-323 Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with **ML-323**. Our aim is to help you overcome common challenges, particularly those related to solubility, to ensure the success of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **ML-323** and what is its mechanism of action?

A1: **ML-323** is a potent, selective, and reversible small molecule inhibitor of the USP1-UAF1 deubiquitinase complex.^{[1][2][3]} It functions allosterically by binding to a cryptic hydrophobic pocket within USP1, leading to conformational changes that disrupt its catalytic activity.^{[4][5][6]} This inhibition prevents the deubiquitination of key proteins involved in DNA damage response, notably Proliferating Cell Nuclear Antigen (PCNA) and Fanconi Anemia group D2 protein (FANCD2).^{[1][2][7]} By increasing the levels of monoubiquitinated PCNA and FANCD2, **ML-323** can potentiate the effects of DNA-damaging agents like cisplatin.^{[2][3]}

Q2: In which solvents is **ML-323** soluble?

A2: **ML-323** is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and Ethanol.^[1] It is insoluble in water.^[1] For optimal results, it is crucial to use fresh, anhydrous DMSO, as absorbed moisture can significantly reduce the solubility of **ML-323**.^[1]

Q3: What are the recommended storage conditions for **ML-323** powder and stock solutions?

A3: The solid powder form of **ML-323** should be stored at -20°C for up to 3 years.^[1] Once dissolved, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles.^[1] In solvent, **ML-323** is stable for up to 1 year at -80°C and for 1 month at -20°C.^[1] One supplier suggests that stock solutions are stable for up to 6 months at -20°C.

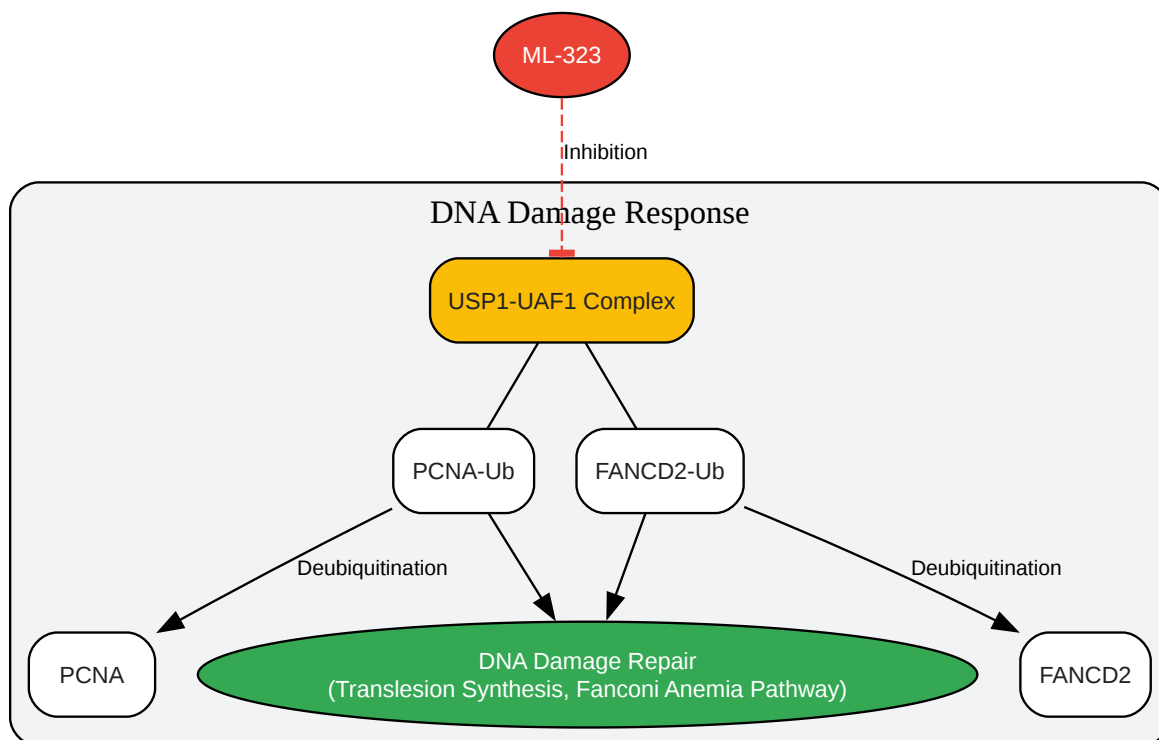
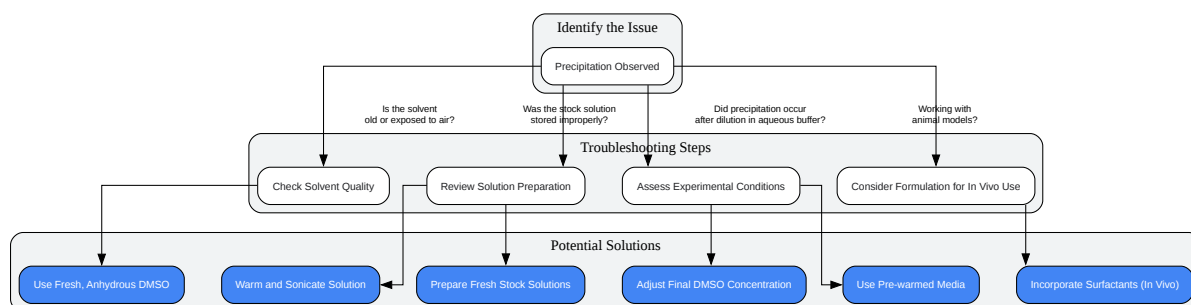
Q4: How does **ML-323** affect the cell cycle?

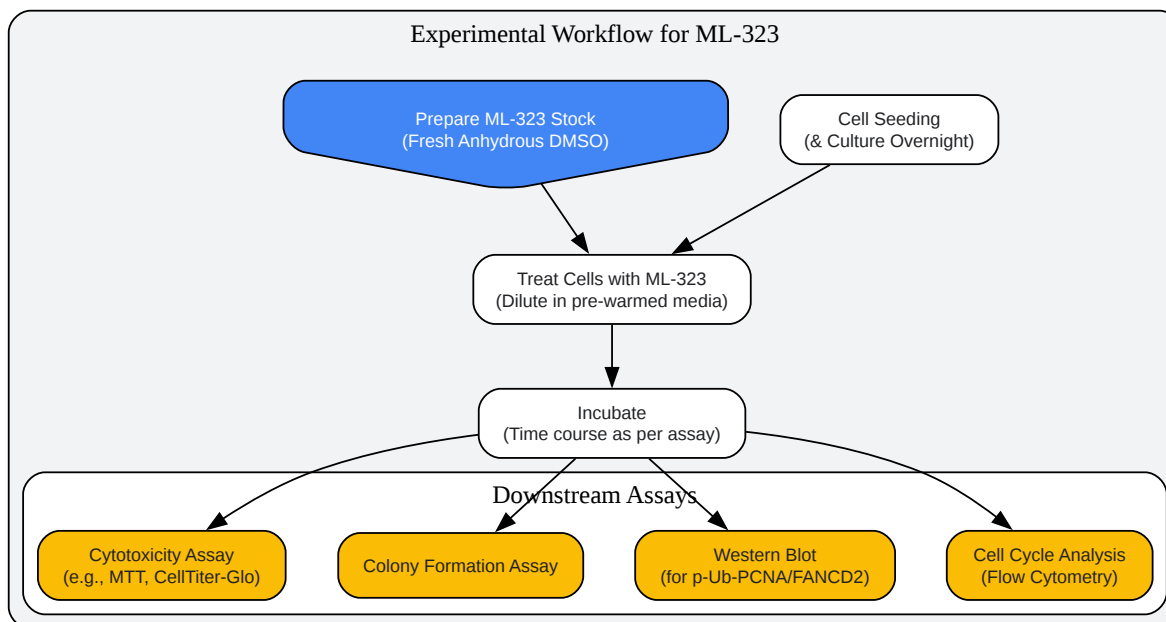
A4: **ML-323** has been shown to block the cell cycle at the S phase.^[8] This is consistent with its role in inhibiting the deubiquitination of PCNA, a key protein in DNA replication and repair, which is predominantly active during the S phase.

Troubleshooting Guide: ML-323 Insolubility

Issues with **ML-323** solubility can manifest as precipitation in stock solutions, working solutions, or during experimental assays. This guide provides a systematic approach to identifying and resolving these problems.

Visualizing the Problem-Solving Workflow





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References

- 1. [selleckchem.com](https://www.selleckchem.com) [selleckchem.com]
- 2. Discovery of ML323 as a Novel Inhibitor of the USP1/UAF1 Deubiquitinase Complex - Probe Reports from the NIH Molecular Libraries Program - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. [medkoo.com](https://www.medkoo.com) [medkoo.com]

- 4. The novel class of USP1 inhibitors opens up new frontiers for the treatment of cancers and diabetes [synapse.patsnap.com]
- 5. Cryo-EM reveals a mechanism of USP1 inhibition through a cryptic binding site - PMC [pmc.ncbi.nlm.nih.gov]
- 6. pubs.acs.org [pubs.acs.org]
- 7. researchgate.net [researchgate.net]
- 8. ML323 suppresses the progression of ovarian cancer via regulating USP1-mediated cell cycle - PMC [pmc.ncbi.nlm.nih.gov]
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